

Personal protective equipment for handling 2-Phenylacetohydrazide

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Compound of Interest

Compound Name: 2-Phenylacetohydrazide

Cat. No.: B146101

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Essential Safety and Handling Guide for 2-Phenylacetohydrazide

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Phenylacetohydrazide**. It is intended for researchers, scientists, and drug development professionals to ensure personnel safety and minimize environmental impact.

Chemical Identifier and Hazard Information

Identifier	Value
Chemical Name	2-Phenylacetohydrazide
Synonyms	N-Acetyl-N'-phenylhydrazine, Acetic acid 2-phenylhydrazide, 1-Acetyl-2-phenylhydrazine
CAS Number	114-83-0[1][2]
Molecular Formula	C ₈ H ₁₀ N ₂ O[2]
Molecular Weight	150.18 g/mol [2]
GHS Hazard Class	Acute Toxicity 3, Oral[2]
Hazard Pictogram	GHS06 (Skull and Crossbones)[2][3]
Signal Word	Danger[2][3]
Hazard Statements	Toxic if swallowed.[4] Harmful in contact with skin or if inhaled.[1]
Storage Temperature	15-25°C[2]

Operational Plan

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1]
- Keep the container tightly closed and store in a locked cabinet or an area accessible only to authorized personnel.[4]
- Label the container clearly with the chemical name, concentration, date, and hazard symbols.[5]

2. Handling:

- Engineering Controls: All handling of solid **2-Phenylacetohydrazide** should be conducted in a certified chemical fume hood to minimize inhalation of dust.^[5] Use a ventilated balance enclosure or a powder-containment hood for weighing.^[5] If unavailable, perform weighing within the chemical fume hood with the sash at the lowest practical height.^[5]
- Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory.
 - Eye and Face Protection: Chemical safety goggles that meet ANSI Z87.1 standards are required.^[5]^[6] A face shield should be worn in addition to goggles when there is a risk of splashing.^[5]^[6]
 - Skin and Body Protection: A chemical-resistant and flame-retardant lab coat must be worn and fully buttoned.^[5] Long pants and closed-toe shoes are also required.^[5]^[6] For tasks with a higher risk of contamination, a chemical-resistant apron should be worn over the lab coat.^[5]
 - Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are essential.^[5] Always inspect gloves for any signs of degradation or perforation before use.^[5] Dispose of contaminated gloves after use.^[3]
 - Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.^[3]
- Procedural Guidance:
 - When dissolving the solid, slowly add the solvent to the solid to minimize dust generation.^[5]
 - Use a pipette or a funnel for transferring solutions to prevent spills.^[5]
 - Cover the work surface with absorbent, disposable bench paper to contain any potential spills.^[5]
 - Avoid contact with skin and eyes, and do not breathe dust.^[1]

3. Post-Handling and Cleanup:

- At the end of the procedure, decontaminate all surfaces and equipment with an appropriate solvent and then a cleaning solution.[5]
- Wash hands and any exposed skin thoroughly after handling.[1][4]

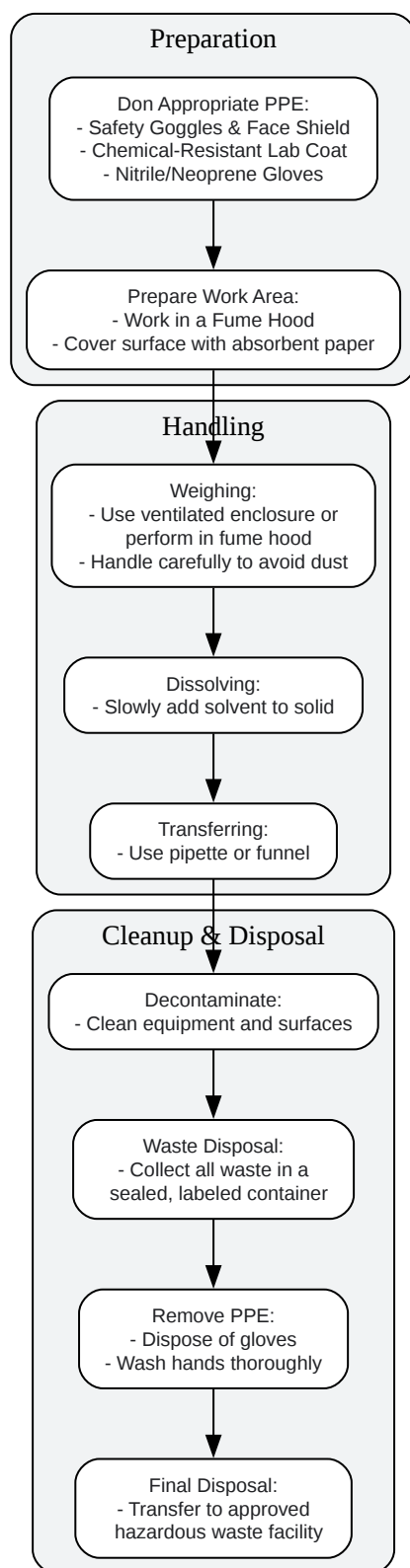
Emergency Procedures

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing.[1] Call a poison center or doctor if you feel unwell.
- Skin Contact: If on skin, wash with plenty of soap and water.[1][3] Remove contaminated clothing immediately.
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a physician.[3]
- Ingestion: If swallowed, immediately call a poison center or doctor.[4] Rinse mouth. Never give anything by mouth to an unconscious person.[3]
- Spills: In case of a spill, evacuate the area. Wearing appropriate PPE, cover the spill with an absorbent material. Carefully scoop the material into a suitable, closed container for disposal.[3] Avoid creating dust.[3]

Disposal Plan

- Dispose of **2-Phenylacetohydrazide** and any contaminated materials in a designated, labeled, and sealed container.
- All waste must be disposed of through an approved hazardous waste disposal plant.[1][4] Do not dispose of it down the drain.[3]

Experimental Workflow for Handling 2-Phenylacetohydrazide



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Caption: Workflow for the safe handling of **2-Phenylacetohydrazide**.

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